

# Sordarin sodium CAS number and chemical properties

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Sordarin sodium	
Cat. No.:	B1324554	Get Quote

## An In-depth Technical Guide to Sordarin Sodium

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sordarin sodium**, a potent antifungal agent. It details its chemical properties, mechanism of action, and relevant experimental protocols for its study.

### **Chemical and Physical Properties**

**Sordarin sodium** is the sodium salt of Sordarin, an antifungal metabolite isolated from Sordaria araneosa.[1][2] It is a tetracyclic diterpene glycoside.



Property	Value	References
CAS Number	463356-00-5	[3]
Molecular Formula	C27H39NaO8	
Molecular Weight	514.58 g/mol	_
Appearance	White to off-white solid	_
Solubility	Soluble in water (≤10 mg/mL) and DMSO (10 mg/mL). Also soluble in ethanol and methanol.	
Storage	Store at -20°C, sealed and away from moisture.	<del>-</del>

## Mechanism of Action: Inhibition of Fungal Protein Synthesis

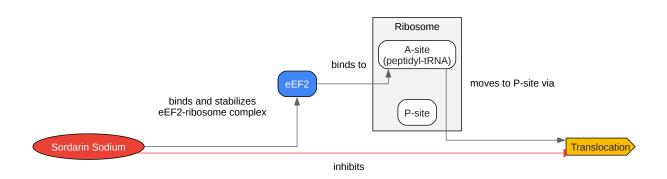
**Sordarin sodium** exerts its antifungal activity by specifically inhibiting protein synthesis in susceptible fungi. Its molecular target is the elongation factor 2 (eEF2), a key protein in the translation elongation cycle.

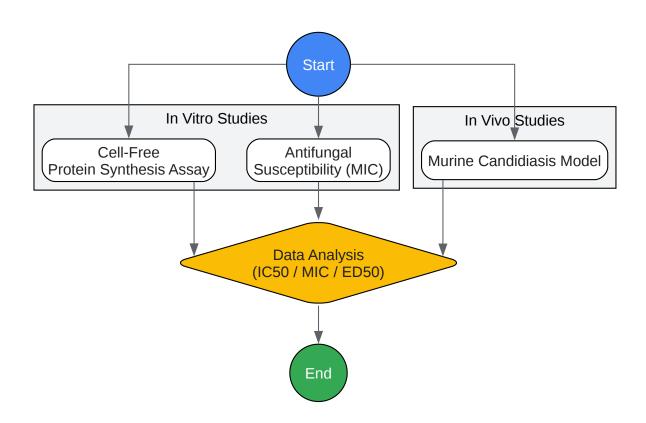
The mechanism involves the following key steps:

- Binding to eEF2: Sordarin binds to eEF2 when it is complexed with the ribosome.
- Stabilization of the eEF2-Ribosome Complex: This binding stabilizes the eEF2-ribosome complex, effectively freezing the elongation cycle.
- Blocking Translocation: By stabilizing this complex, Sordarin sodium prevents the eEF2mediated translocation of peptidyl-tRNA from the A-site to the P-site on the ribosome.
- Diphthamide Dependence: The function of **Sordarin sodium** is dependent on the presence of diphthamide, a unique post-translationally modified histidine residue on eEF2.



This targeted action on the fungal translation machinery results in a potent and selective antifungal effect, with minimal impact on mammalian protein synthesis.





Click to download full resolution via product page



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. sordarin sodium salt CAS#: 463356-00-5 [amp.chemicalbook.com]
- 2. caymanchem.com [caymanchem.com]
- 3. file.medchemexpress.eu [file.medchemexpress.eu]
- To cite this document: BenchChem. [Sordarin sodium CAS number and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1324554#sordarin-sodium-cas-number-and-chemical-properties]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.